

Essential Safety and Logistical Information for Handling Hpk1-IN-20

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Compound of Interest

Compound Name: Hpk1-IN-20

Cat. No.: B12419139

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical guidance for the handling and disposal of **Hpk1-IN-20**, a potent hematopoietic progenitor kinase 1 (HPK1) inhibitor. Adherence to these procedures is vital to ensure personnel safety and maintain a secure laboratory environment.

Compound Information and Storage

Hpk1-IN-20 is a small molecule inhibitor of HPK1 with potential applications in cancer immunotherapy research.^{[1][2]} As with many potent kinase inhibitors, it should be handled with care due to its biological activity and potential hazards, which have not been fully characterized.

Property	Value	Source
Molecular Formula	C ₂₆ H ₂₈ N ₆ O ₂	[1]
Molecular Weight	456.54 g/mol	[1]
CAS Number	2561490-78-4	[1]
Storage (Solid)	Store at -20°C for long-term storage.	[3][4][5]
Storage (In solution)	Aliquot and store at -80°C for up to 6 months or -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.	[4][5][6]
Solubility	Soluble in DMSO.	[7]

Personal Protective Equipment (PPE)

Due to the potent nature of **Hpk1-IN-20** and the lack of comprehensive toxicity data, a cautious approach to personal protection is mandatory. The following PPE is required at all stages of handling, from receiving to disposal.[8][9][10][11][12]

PPE Category	Item	Specifications and Rationale
Hand Protection	Double Gloving (Chemotherapy-rated nitrile gloves)	The outer glove should be changed immediately upon known or suspected contact with the compound. The inner glove provides an additional layer of protection.
Body Protection	Disposable, fluid-resistant laboratory coat with long sleeves and tight cuffs	Protects skin and personal clothing from contamination. Should be dedicated to handling potent compounds and disposed of as hazardous waste.
Eye Protection	Safety goggles with side shields or a full-face shield	Protects against splashes of solutions or airborne particles of the solid compound from entering the eyes.
Respiratory Protection	N95 or higher-rated respirator	Recommended when handling the solid compound outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation of fine particles.

Operational Plan for Safe Handling

A systematic approach to handling **Hpk1-IN-20** is essential to minimize exposure risk. The following step-by-step procedures should be followed within a designated area for potent compound handling.

3.1. Receiving and Storage

- **Inspect Package:** Upon receipt, visually inspect the package for any signs of damage or leakage.

- Don PPE: Before opening the shipping container, don the appropriate PPE as outlined in the table above.
- Verify Compound: Confirm that the compound name, CAS number, and quantity match the order.
- Transfer to Storage: Immediately transfer the sealed container to the designated, secure storage location (-20°C).

3.2. Weighing the Solid Compound

- Work in a Containment Device: All weighing of the solid compound must be performed in a certified chemical fume hood, a Class II Biosafety Cabinet, or a glove box to control airborne particles.
- Prepare the Area: Cover the work surface with disposable absorbent pads.
- Use Designated Equipment: Use dedicated spatulas and weigh boats for handling **Hpk1-IN-20**.
- Tare and Weigh: Carefully transfer the desired amount of the compound to the weigh boat. Avoid creating dust.
- Clean Up: After weighing, carefully clean all equipment and the work surface. Dispose of all contaminated disposable materials as hazardous waste.

3.3. Preparing Stock Solutions

- Work in a Fume Hood: All solution preparation should be conducted in a chemical fume hood.
- Add Solvent: Using a calibrated pipette, add the desired volume of DMSO to the vial containing the weighed **Hpk1-IN-20**.
- Ensure Complete Dissolution: Cap the vial and vortex or sonicate as needed to ensure the compound is fully dissolved.

- Aliquot for Storage: Aliquot the stock solution into smaller, clearly labeled cryovials for storage at -80°C to minimize freeze-thaw cycles.

Disposal Plan

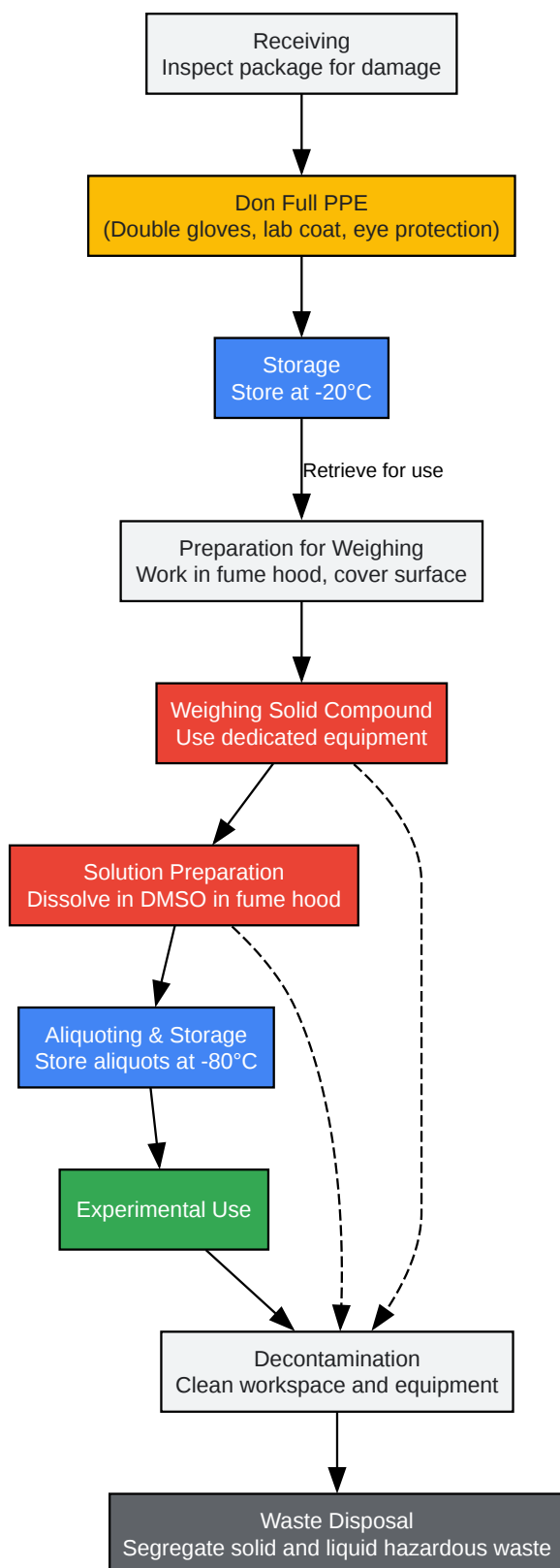
All waste generated from handling **Hpk1-IN-20** must be treated as hazardous chemical waste.

- Solid Waste: This includes contaminated gloves, lab coats, absorbent pads, weigh boats, and any other disposable materials that have come into contact with the compound. Place these items in a clearly labeled, sealed hazardous waste bag or container.
- Liquid Waste: Unused or waste solutions of **Hpk1-IN-20** should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not pour down the drain.
- Sharps Waste: Needles, syringes, or any other contaminated sharps should be disposed of in a designated sharps container for hazardous waste.

Follow your institution's specific guidelines for the final collection and disposal of hazardous chemical waste.

Experimental Workflow Diagram

The following diagram illustrates the key steps and decision points in the safe handling of **Hpk1-IN-20**.



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Caption: Workflow for the safe handling of **Hpk1-IN-20**.

This comprehensive guide is intended to provide a framework for the safe handling of **Hpk1-IN-20**. Always consult your institution's specific safety protocols and guidelines.

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